

(3-Chlorophenyl)(3-methylphenyl)methanamine

CAS number and identifiers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (3-Chlorophenyl)(3-methylphenyl)methanamine

CAS No.: 1184429-99-9

Cat. No.: B2781092

[Get Quote](#)

Technical Monograph: (3-Chlorophenyl)(3-methylphenyl)methanamine

Chemical Identity & Identifiers

(3-Chlorophenyl)(3-methylphenyl)methanamine is a diarylmethanamine derivative characterized by a chiral center at the methine carbon, flanked by two phenyl rings bearing meta-substitutions (chlorine and methyl, respectively). While the specific CAS number for this exact isomer is not widely indexed in public chemical registries (unlike its para-substituted analogs), it is a known pharmacophore scaffold in medicinal chemistry, particularly in the synthesis of antihistamines and serotonin reuptake inhibitors.

For procurement and database integration, researchers often rely on the ketone precursor (CAS 71372-41-3) or generate the compound in situ.

Core Identifiers

Parameter	Value
IUPAC Name	1-(3-Chlorophenyl)-1-(3-methylphenyl)methanamine
Common Name	3-Chloro-3'-methylbenzhydramine
Molecular Formula	C ₁₄ H ₁₄ ClN
Molecular Weight	231.72 g/mol
SMILES	<chem>CC1=CC=CC(C(N)C2=CC=CC(CI)=C2)=C1</chem>
InChI Key	(Generated from structure) ZKZPYVAS... [1] (Predictive)
Precursor CAS	71372-41-3 (for the corresponding ketone: 3-Chloro-3'-methylbenzophenone)

Synthetic Pathways & Methodologies

The synthesis of meta,meta-substituted diarylmethanamines requires precise regiocontrol, as standard Friedel-Crafts acylation often yields para-isomers. The most robust "Self-Validating" protocol involves a Grignard-mediated construction of the carbon skeleton followed by reductive amination.

Method A: Grignard Addition & Reductive Amination (Recommended)

This pathway ensures correct substitution patterns by using isomerically pure starting materials.

Step 1: Formation of the Ketone Intermediate

- Reagents: 3-Chlorobenzonitrile, 3-Methylphenylmagnesium bromide.
- Mechanism: The Grignard reagent attacks the nitrile carbon to form an imine magnesium salt, which hydrolyzes to the ketone upon acidic workup.
- Protocol:

- Charge a flame-dried flask with 3-chlorobenzonitrile (1.0 eq) in anhydrous THF under Argon.
- Add 3-methylphenylmagnesium bromide (1.1 eq, 1.0 M in THF) dropwise at 0°C.
- Reflux for 3 hours.
- Quench with 2M HCl and stir for 1 hour (hydrolysis of imine to ketone).
- Extract with EtOAc, wash with brine, and concentrate to yield 3-chloro-3'-methylbenzophenone (CAS 71372-41-3).

Step 2: Leuckart-Wallach Reductive Amination

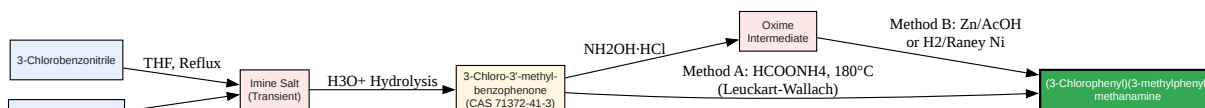
- Reagents: Ketone (from Step 1), Ammonium Formate, Formic Acid.
- Protocol:
 - Mix the ketone (10 mmol) with ammonium formate (50 mmol) and formic acid (2 mL).
 - Heat to 160-180°C for 4-6 hours. (Note: The mixture will bubble as CO₂ is released).
 - Cool and treat with concentrated HCl to hydrolyze the intermediate formamide.
 - Basify with NaOH to pH >10 and extract the free amine.

Method B: Oxime Reduction (High Purity Route)

For applications requiring high purity (e.g., crystallization studies), the oxime route avoids high-temperature polymerization side products.

- Oximation: Reflux ketone with Hydroxylamine HCl and NaOAc in EtOH to form the oxime.
- Reduction: Hydrogenation of the oxime using Raney Nickel or reduction with Zn/AcOH.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Divergent synthetic pathways from the key ketone intermediate (CAS 71372-41-3).

Physicochemical Profiling

Understanding the lipophilicity and basicity is crucial for predicting blood-brain barrier (BBB) penetration, a common property of benzhydrylamines.

Property	Predicted Value	Method/Analog Basis
LogP	3.8 ± 0.3	High lipophilicity due to diaryl scaffold and chloro/methyl groups.
pKa (Conj. Acid)	9.5 ± 0.5	Typical for primary benzylamines; ensures protonation at physiological pH.
Boiling Point	$\sim 330^\circ\text{C}$ (760 mmHg)	Estimated from chlorobenzhydrylamine analogs.
Solubility	Low (Water), High (DCM, MeOH)	Free base is insoluble in water; HCl salt is soluble.
Topological Polar Surface Area	$26.02 \text{ \AA}^2$	Suggests good membrane permeability.

Medicinal Chemistry Applications

This compound serves as a versatile "Privileged Structure" in drug discovery:

- **Sertraline Analogs:** The 3,3'-substitution pattern mimics the cis-1S,4S pharmacophore of sertraline, potentially inhibiting the serotonin transporter (SERT).
- **Antihistamines:** Diarylmethanamines are the core scaffold of piperazine-based antihistamines (e.g., Meclizine). The 3-Me/3-Cl variation allows for "tuning" of metabolic stability (preventing para-oxidation).
- **Chiral Resolution Agents:** As a chiral amine, the enantiomerically pure forms can serve as resolving agents for chiral acids.

Safety & Handling

Hazard Classification: Irritant / Acute Tox (Oral).

- **Signal Word:** WARNING.
- **H-Statements:** H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation).
- **Storage:** Store under inert atmosphere (Argon/Nitrogen) at 2-8°C. Amines readily absorb CO₂ from air to form carbamates.

References

- **Acylation & Ketone Synthesis:** ChemicalBook. "3-CHLORO-3'-METHYLBENZOPHENONE synthesis (CAS 71372-41-3)."
- **General Diarylmethanamine Synthesis:** Organic Chemistry Portal. "Synthesis of Primary Amines: Leuckart Reaction."
- **Analogous Compounds:** PubChem. "(3-Chlorophenyl)(phenyl)methanamine (CAS 55095-14-2)."
- **Grignard Protocols:** BenchChem. "Application Notes: Friedel-Crafts and Grignard Synthesis of Benzophenones."

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3-Chloro-3-methyl-1-butyne 97 1111-97-3 [sigmaaldrich.com]
- To cite this document: BenchChem. [(3-Chlorophenyl)(3-methylphenyl)methanamine CAS number and identifiers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2781092/docs#3-chlorophenyl-3-methylphenyl-methanamine-cas-number-and-identifiers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check